

Synthesis of N1-Allylpseudouridine Triphosphate: A Technical Guide

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Compound of Interest

Compound Name: N1-Allylpseudouridine

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the chemical synthesis of **N1-Allylpseudouridine** triphosphate, a modified nucleotide with significant potential in the development of mRNA-based therapeutics and biochemical assays. This document details the synthetic pathway, experimental protocols, and requisite reagents, offering a complete resource for researchers in drug development and molecular biology.

Introduction

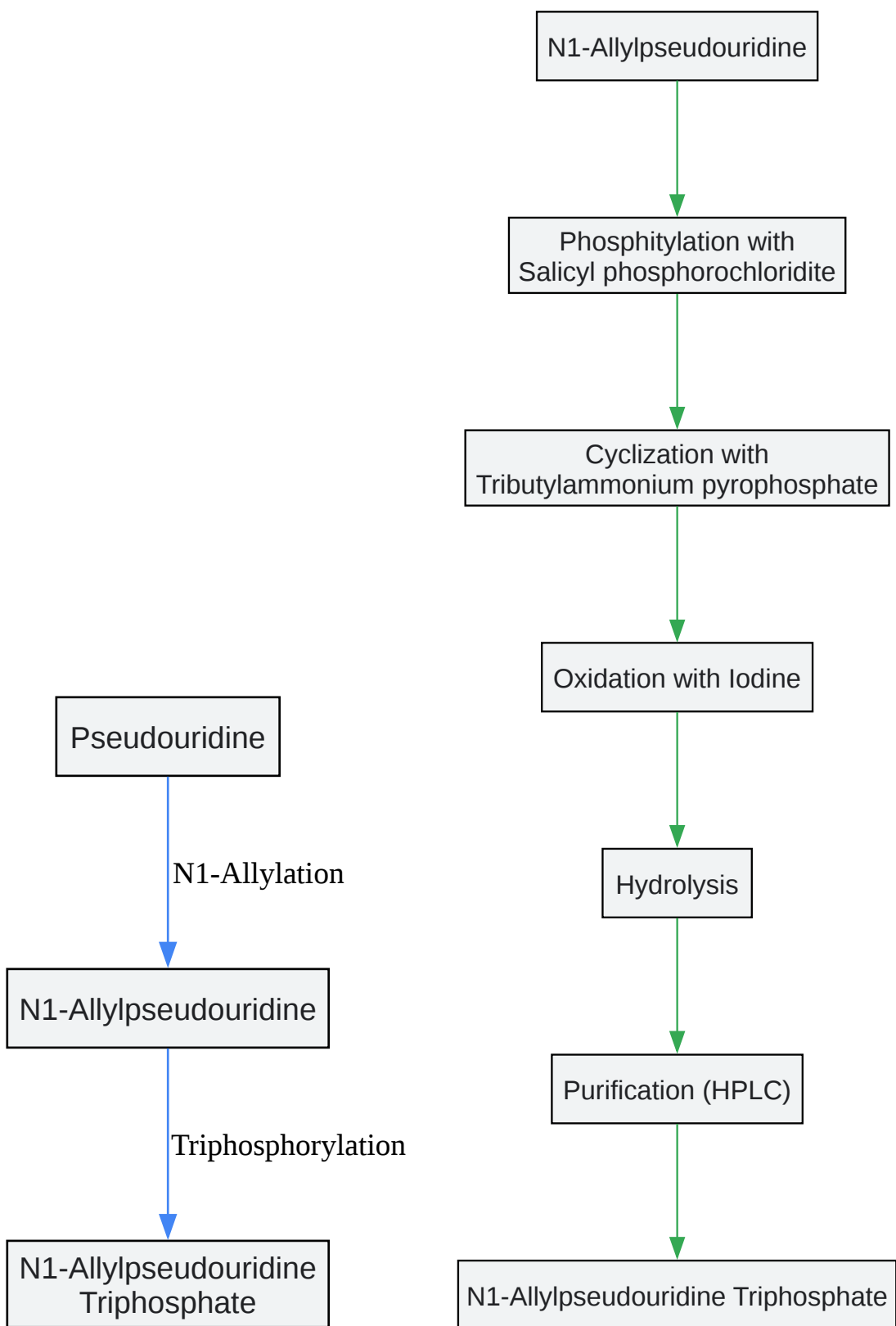
Modified nucleosides are critical components in the development of next-generation mRNA therapeutics. Incorporation of these analogs, such as the widely recognized N1-methylpseudouridine, into mRNA sequences can enhance stability, reduce immunogenicity, and improve translational efficiency.^{[1][2][3]} **N1-Allylpseudouridine**, an analog of pseudouridine, offers a unique functional group for further chemical modification, opening avenues for novel bioconjugation strategies and the development of advanced drug delivery systems.

This guide outlines a robust two-step chemo-enzymatic strategy for the synthesis of **N1-Allylpseudouridine** triphosphate. The synthesis begins with the selective N1-allylation of pseudouridine, followed by a triphosphorylation step to yield the final product. The methodologies presented are based on established and reliable chemical transformations for nucleoside modification and phosphorylation.^{[4][5][6][7]}

Overall Synthesis Pathway

The synthesis of **N1-Allylpseudouridine** triphosphate is accomplished in two primary stages:

- **N1-Allylation of Pseudouridine:** This step involves the selective alkylation of the N1 position of the pseudouridine base with an allyl group.
- **Triphosphorylation of **N1-Allylpseudouridine**:** The modified nucleoside is then converted to its 5'-triphosphate derivative using established phosphorylation methods.



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